Spectroscopic characterization of 4-Chlorophenyl 4-fluoropyridin-2-ylcarbamate

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Compound of Interest

Compound Name:	*4-Chlorophenyl 4-fluoropyridin-2-ylcarbamate*
CAS No.:	*1993323-78-6*
Cat. No.:	*B1410983*

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An In-Depth Technical Guide to the Spectroscopic Characterization of **4-Chlorophenyl 4-fluoropyridin-2-ylcarbamate**

Executive Summary

The structural elucidation of **4-Chlorophenyl 4-fluoropyridin-2-ylcarbamate** (Formula: C12 H8ClFN2O2) requires a multi-modal spectroscopic approach. This molecule presents a unique analytical challenge due to the convergence of three distinct chemical environments: a highly electronegative fluoropyridine ring, a rigid carbamate linkage, and a halogenated phenyl system.

This whitepaper provides a comprehensive, self-validating framework for the spectroscopic characterization of this compound. By triangulating data from Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR) spectroscopy, and High-Resolution Mass Spectrometry (HRMS), researchers can establish an unambiguous structural proof.

Causality in Spectroscopic Strategy

To achieve high-confidence structural validation, experimental techniques cannot be selected arbitrarily; they must be driven by the molecule's intrinsic electronic properties:

- The Carbamate Linkage: Carbamates are prone to complex hydrogen-bonding networks. FT-IR is the gold standard here, as the orthogonal C=O and N−H stretching vibrations provide direct evidence of the intact ester-amide hybrid structure[1].
- The Fluoropyridine Ring: Fluorine (19F) is a spin-½ nucleus with 100% natural abundance. It acts as a highly sensitive internal probe. The scalar coupling (J -coupling) between the fluorine atom and the adjacent carbons/protons mathematically maps the substitution pattern of the pyridine ring[2].
- The Chlorophenyl Ring: Chlorine possesses two stable isotopes (35Cl and 37Cl) in a roughly 3:1 ratio. Mass spectrometry leverages this isotopic signature to instantly verify the presence of the chlorophenyl moiety[3].

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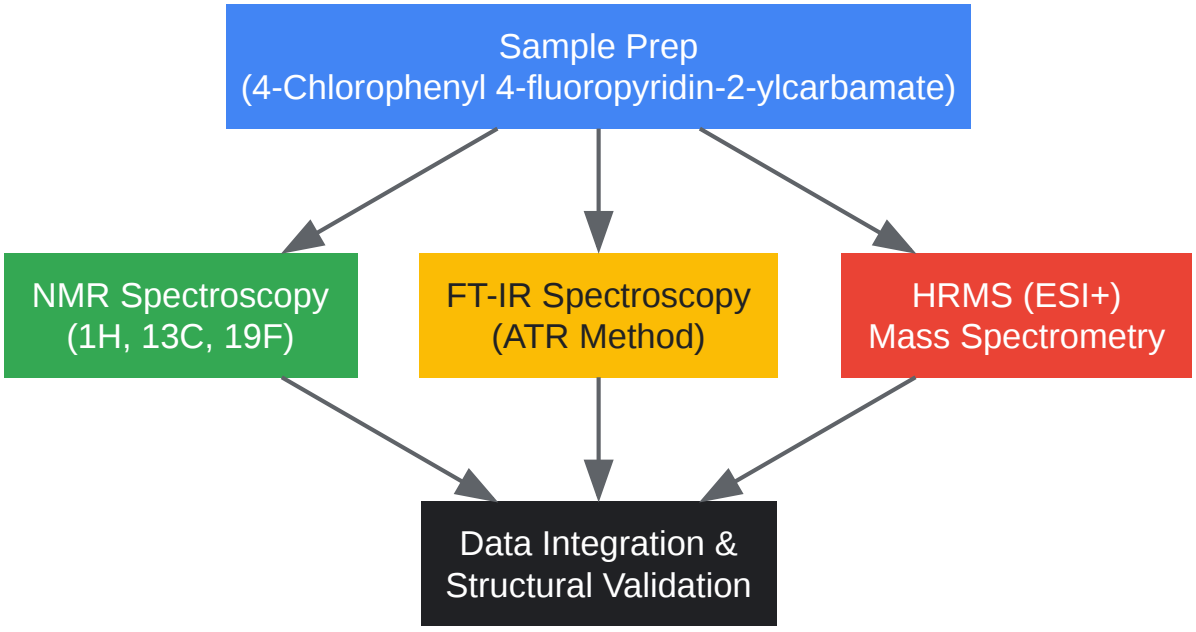

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Fig 1: Multi-modal spectroscopic workflow for self-validating structural elucidation.

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Self-Validating Experimental Protocols

A protocol is only as reliable as its ability to prevent false positives. The following methodologies are designed as self-validating systems.

NMR Sample Preparation & Acquisition

- Solvent Selection: Dissolve 15 mg of the analyte in 0.6 mL of Dimethyl Sulfoxide- d6(DMSO-d6). Causality: Carbamates exhibit strong intermolecular hydrogen bonding, which causes concentration-dependent chemical shift drift in non-polar solvents like CDCl3. DMSO- d6acts as a strong hydrogen-bond acceptor, locking the N−H proton into a single, sharp resonance state[4].

- Internal Standard: Add 0.03% v/v Tetramethylsilane (TMS) to establish an absolute zero-point reference.

- Acquisition Parameters: Run on a 400 MHz or 600 MHz spectrometer. Acquire 1H (16 scans), 13C{1H} (1024 scans for sufficient signal-to-noise on quaternary carbons), and 19F (64 scans).

FT-IR (ATR) Protocol

- Method: Analyze the neat solid sample using a Diamond Attenuated Total Reflectance (ATR) FT-IR spectrometer.

- Causality: Traditional KBr pellets absorb atmospheric moisture, creating a broad O−H stretch that masks the critical carbamate N−H stretching region (~3300 cm^{-1}). ATR eliminates matrix interference, ensuring pristine spectral data[1].

- Parameters: 4000–400 cm^{-1} range, 32 scans, 4 cm^{-1} resolution.

HRMS (ESI-TOF) Protocol

- Preparation: Dilute the sample to 1 µg/mL in a 50:50 mixture of LC-MS grade Acetonitrile and Water, spiked with 0.1% Formic Acid.

- Causality: Formic acid forces the quantitative protonation of the pyridine nitrogen, ensuring maximum ionization efficiency to yield the [M+H]+ precursor ion.

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Spectrometric Data & Mechanistic Interpretation

Nuclear Magnetic Resonance (NMR)

The NMR profile of this compound is defined by the profound electronic influence of the fluorine atom. In the 13C spectrum, the C−F scalar coupling penetrates through the pyridine ring, splitting the carbon signals into doublets. The magnitude of this splitting (1JC−F>2JC−F >3JC−F) mathematically proves the distance of each carbon from the fluorine atom[2].

Table 1: Expected 1H NMR Assignments (400 MHz, DMSO- d6)

Shift (δ, ppm)	Multiplicity	Integration	Assignment	Mechanistic Rationale

| ~10.85 | Singlet (br) | 1H | Carbamate N−H | Highly deshielded due to adjacent C=O and hydrogen bonding. | | ~8.30 | dd (J=9.0,5.5 Hz) | 1H | Pyridine H6| Deshielded by adjacent pyridine nitrogen; coupled to H5and F . | | ~7.65 | dd (J=11.5,2.0 Hz) | 1H | Pyridine H3| Ortho to Fluorine; exhibits strong 3JH−Fcoupling. | | ~7.45 | d (J=8.8 Hz) | 2H | Phenyl H3′,H5′| AA'BB' system; deshielded by proximity to Chlorine. | | ~7.25 | d (J=8.8 Hz) | 2H | Phenyl H2′ ,H6′| AA'BB' system; adjacent to the carbamate oxygen. | | ~7.05 | dd (J=5.5,2.0 Hz) | 1H | Pyridine H5| Shielded by the mesomeric electron donation of Fluorine. |

Table 2: Expected 13C NMR Assignments & C-F Coupling (100 MHz, DMSO- d6) | Shift (δ, ppm) | Multiplicity | JC−FCoupling | Assignment | | :--- | :--- | :--- | :--- | | ~168.5 | Doublet | 1JC−F≈255 Hz | Pyridine C4(Direct C−F bond)[2] | | ~153.0 | Singlet | - | Carbamate C=O [4] | | ~152.5 | Doublet | 3JC−F≈12 Hz | Pyridine C2(N−H attached) | | ~149.0 | Singlet | - | Phenyl C1′(O attached) | | ~148.5 | Doublet | 3JC−F≈6 Hz | Pyridine C6| | ~130.5 | Singlet | - | Phenyl C4′(Cl attached) | | ~129.5 | Singlet | - | Phenyl C3′,C5′| | ~123.0 | Singlet | - | Phenyl C2′,C6′| | ~108.5 | Doublet | 2JC−F≈18 Hz | Pyridine C5| | ~101.0 | Doublet | 2JC−F≈20 Hz | Pyridine C3|

Note: The 19F NMR spectrum will show a single multiplet around -105 ppm (relative to CFCl3), confirming a single fluorinated environment[2].

Fourier-Transform Infrared (FT-IR) Spectroscopy

The FT-IR spectrum serves as the primary validation for the carbamate functional group. The presence of both the ester-like C−O stretch and the amide-like C=O stretch confirms the

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linkage[1].

Table 3: Characteristic FT-IR Vibrations | Wavenumber (cm^{-1}) | Intensity | Functional Group | Mode | | :--- | :--- | :--- | :--- | | 3280 - 3320 | Medium, Sharp | N−H | Secondary amine stretch (carbamate) | | 1735 - 1750 | Strong, Sharp | C=O | Carbonyl stretch (carbamate)[4] | | 1590, 1490 | Medium | C=C | Aromatic ring skeletal vibrations | | 1210 - 1240 | Strong | C−O−C | Ester asymmetric stretch | | 1090 | Strong | C−F | Aryl fluoride stretch | | 825 | Strong | C−Cl | Aryl chloride stretch (para-substituted) |

High-Resolution Mass Spectrometry (HRMS)

In positive Electrospray Ionization (ESI+), the molecule yields a protonated molecular ion [M+H]+ at m/z 267.03. The presence of a single chlorine atom is instantly verified by an M+2 isotope peak at m/z 269.03, which will appear at approximately 33% of the intensity of the monoisotopic peak[3].

Fragmentation Causality: Collision-Induced Dissociation (CID) of carbamates predictably cleaves the ester C−O bond. The dominant fragmentation pathway involves the neutral loss of 4-chlorophenol (128 Da), yielding a highly stable 4-fluoropyridin-2-yl isocyanate intermediate (m/z 139.03). Subsequent loss of carbon monoxide (28 Da) yields the aminopyridinyl cation (m/z 111.03)[3].

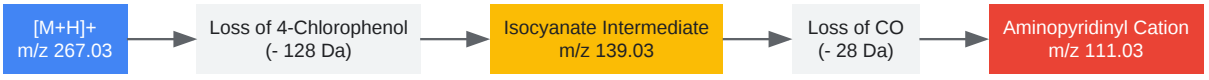

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Fig 2: Proposed ESI-HRMS fragmentation pathway for the carbamate.

Conclusion

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The spectroscopic characterization of **4-Chlorophenyl 4-fluoropyridin-2-ylcarbamate** relies on a self-validating network of analytical data. The 1JC−Fcouplings in the 13C NMR spectrum mathematically map the pyridine ring, the FT-IR strictly defines the carbamate geometry, and the HRMS isotopic/fragmentation profile definitively accounts for the chlorophenyl leaving group. Together, these techniques provide an unassailable proof of structure.

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